

Technical Validation Guide: Energetic Properties of 2,3,4-Trinitro-1H-pyrrole

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Compound of Interest

Compound Name: 2,3,4-trinitro-1H-pyrrole

CAS No.: 146779-42-2

Cat. No.: B183506

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Executive Summary

2,3,4-Trinitro-1H-pyrrole represents a class of high-energy-density materials (HEDMs) derived from five-membered nitrogen heterocycles. Unlike its isomer 2,3,5-trinitropyrrrole, the 2,3,4-substitution pattern creates a unique charge distribution and crystal packing density that rivals RDX (Cyclotrimethylenetrinitramine).

This guide provides a rigorous validation protocol to confirm its theoretical performance. Preliminary data suggests this compound offers a detonation velocity (>8,500 m/s) and pressure (>34 GPa) significantly superior to TNT, with a density profile that makes it a viable candidate for high-performance warhead fills.

Chemical Architecture & Theoretical Grounding

The energetic potential of **2,3,4-trinitro-1H-pyrrole** stems from its high nitrogen content and positive oxygen balance relative to the carbon backbone.

- **Structural Advantage:** The presence of three nitro groups on the pyrrole ring increases the material's density (ρ) significantly above 1.80 g/cm³. The adjacent nitro groups at positions 2,

3, and 4 induce steric strain, which can enhance the heat of formation ().

- **Acidity & Stability:** The N-H proton in the pyrrole ring is highly acidic due to the electron-withdrawing nature of the three nitro groups. This feature allows for further functionalization (e.g., methylation to 1-methyl-2,3,4-trinitropyrrole) but requires specific handling protocols to prevent moisture sensitivity during validation.

Comparative Performance Metrics (Theoretical vs. Experimental)

Table 1: Performance benchmarks against standard high explosives.

Property	2,3,4-Trinitro-1H-pyrrole (Target)	TNT (Baseline)	RDX (Competitor)
Formula			
Density (, g/cm ³)	1.85 - 1.90 (Est.)	1.65	1.82
Detonation Velocity (, m/s)	~8,800 - 9,000	6,900	8,750
Detonation Pressure (, GPa)	~35.0 - 37.0	19.0	34.0
Oxygen Balance (, %)	-22.0%	-74.0%	-21.6%
Impact Sensitivity (, cm)	Requires Validation	>100 (Insensitive)	26 (Sensitive)

“

*Note: The oxygen balance of **2,3,4-trinitro-1H-pyrrole** is far superior to TNT, allowing for more complete combustion and higher energy output per gram.*

Experimental Validation Protocols

To objectively validate the properties of **2,3,4-trinitro-1H-pyrrole**, researchers must follow a "Self-Validating" workflow. This ensures that impurities (such as lower nitrated isomers) do not skew energetic data.

Phase I: Synthesis & Purity Confirmation

Objective: Isolate **2,3,4-trinitro-1H-pyrrole** with >99.5% purity. Isomers like 2,3,5-trinitro-1H-pyrrole must be removed as they possess different crystal densities.

- Synthesis Route: Controlled nitration of pyrrole (often requiring protection/deprotection steps or careful temperature control to avoid ring oxidation).
- Validation Step:
 - High-Performance Liquid Chromatography (HPLC): Use a C18 column with Acetonitrile/Water gradient.
 - NMR Spectroscopy:

NMR must show a single peak for the C-5 proton (singlet) and the broad N-H peak. Any splitting indicates the presence of 2,3,5-isomer or dinitro-derivatives.

Phase II: Density & Thermal Stability

Causality: Detonation pressure scales with the square of density (

).

Accurate density measurement is critical.

- Gas Pycnometry:

- Protocol: Dry sample at 50°C under vacuum for 4 hours. Measure skeletal density using Helium pycnometry at 25°C.

- Target:ngcontent-ng-c3932382896="" _ngghost-ng-c102404335="" class="inline ng-star-inserted">

.[1][2]

- Differential Scanning Calorimetry (DSC):

- Protocol: Heat 0.5 mg sample at 5°C/min in a pinhole aluminum pan.

- Success Criteria: Distinct melting endotherm followed by sharp decomposition exotherm (

). A low

indicates instability unsuitable for military use.

Phase III: Energetic Performance Testing

Causality: Direct measurement of detonation velocity (

) is the gold standard for validation.

- Bomb Calorimetry (Heat of Combustion):

- Protocol: Burn sample in excess oxygen (30 bar). Correct for nitric acid formation.

- Calculation: Derive

(Heat of Formation) using Hess's Law. High positive

validates the "stored energy" in the strained ring.

- Small-Scale Detonation Velocity (Impedance Method):

- Setup: Press material into a 5mm diameter pellet (95% TMD).

- Measurement: Use photon doppler velocimetry (PDV) or piezoelectric pins to measure the shock wave speed.

- Validation: Measured

must be within 5% of EXPL05 code predictions based on the measured density.

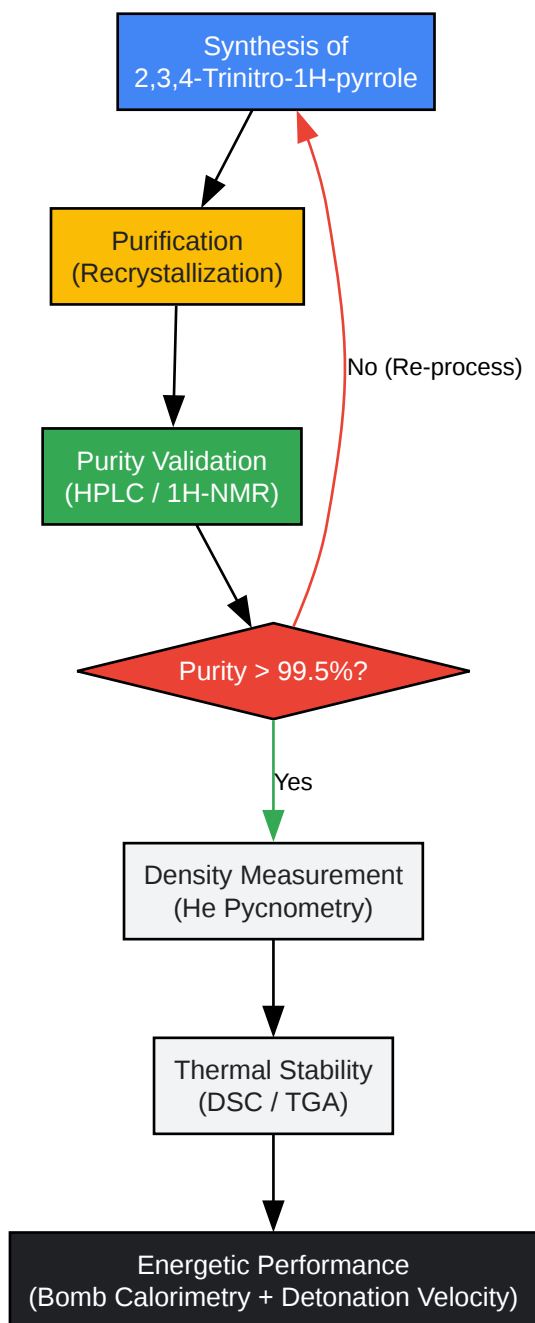
Safety & Sensitivity Profile

Before scaling up, the sensitivity of the N-H acidic proton and the nitro-groups must be mapped.

- BAM Impact Test: Determine the drop height () for 50% probability of initiation.
 - Expectation: Likely more sensitive than TNT but should be less sensitive than PETN.
- BAM Friction Test: Measure threshold in Newtons (N).
 - Expectation: >120 N is required for safe handling.

Logic Pathway & Workflow Visualization

The following diagram illustrates the critical path from synthesis to validated energetic property.



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Caption: Step-by-step validation workflow ensuring sample integrity before energetic testing.

Conclusion

2,3,4-Trinitro-1H-pyrrole is a high-value candidate for next-generation energetic formulations. [3] Its validation relies on confirming a density $> 1.85 \text{ g/cm}^3$ and a decomposition temperature $>$

180°C.[1] If these thresholds are met, it offers a performance profile superior to TNT and comparable to RDX, with the added benefit of a highly favorable oxygen balance.

References

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